

Initial Reactivity Studies of 3-Bromo-6-nitrodurene: A Technical Guide

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Compound of Interest

Compound Name: 3-Bromo-6-nitrodurene

CAS No.: 52415-10-8

Cat. No.: B1266927

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Abstract

This technical guide provides a comprehensive overview of the projected reactivity of **3-Bromo-6-nitrodurene**, a sterically hindered aromatic compound with significant potential as a building block in synthetic chemistry. Due to the unique substitution pattern of the durene core—four methyl groups imparting significant steric bulk—and the presence of two orthogonally reactive functional groups (a bromo group and a nitro group), this molecule presents both challenges and opportunities for chemical transformations. This document outlines the synthesis of the target molecule and explores its anticipated behavior in three fundamental classes of organic reactions: Nucleophilic Aromatic Substitution (S_NAr), chemoselective reduction of the nitro group, and various metal-catalyzed cross-coupling reactions. Each section provides a theoretical rationale for the experimental design, detailed, actionable protocols, and insights into potential outcomes, serving as a foundational resource for researchers in organic synthesis, medicinal chemistry, and materials science.

Introduction and Strategic Outlook

3-Bromo-6-nitrodurene (1-Bromo-4-nitro-2,3,5,6-tetramethylbenzene) is a fascinating, yet underexplored, chemical entity. Its structure is characterized by a high degree of steric hindrance around the aromatic core, a feature that can be exploited to direct reaction selectivity or to construct molecules with unique three-dimensional architectures. The electron-withdrawing nitro group and the versatile bromo-substituent serve as key handles for a variety of chemical transformations.

The primary objective of this guide is to establish a baseline understanding of the molecule's reactivity. By systematically probing its behavior under different reaction conditions, we can unlock its potential for creating complex molecular scaffolds. The insights derived from these initial studies will be invaluable for its application in drug discovery, where sterically demanding fragments can improve binding selectivity and pharmacokinetic profiles, and in materials science, for the synthesis of novel polymers and functional materials.

Physicochemical Properties (Predicted)

Property	Value	Source
Molecular Formula	C ₁₀ H ₁₂ BrNO ₂	-
Molecular Weight	258.11 g/mol	-
Appearance	Pale yellow solid (predicted)	-
Melting Point	> 60 °C (estimated from bromodurene)	[1]
Solubility	Soluble in chlorinated solvents, ethers, and aromatic hydrocarbons; insoluble in water.	-

Synthesis of 3-Bromo-6-nitrodurene

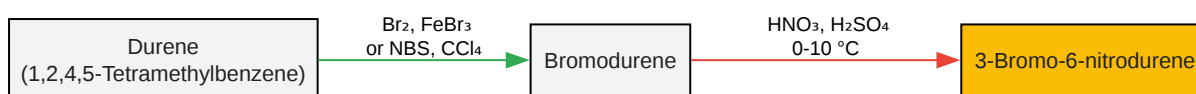
The synthesis of **3-Bromo-6-nitrodurene** can be approached from two primary retrosynthetic pathways: nitration of bromodurene or bromination of nitrodurene. The former is generally preferred as the bromine atom is an ortho-, para-director, and while it deactivates the ring, the four activating methyl groups should ensure a facile reaction. Nitration of the highly activated

durene ring can be aggressive, making the bromination of nitrodurene a potentially lower-yielding alternative.

Proposed Synthetic Pathway: Nitration of Bromodurene

The most logical route begins with the bromination of commercially available durene (1,2,4,5-tetramethylbenzene) to yield bromodurene (1-Bromo-2,3,5,6-tetramethylbenzene).^{[2][3]}

Subsequent nitration using a standard nitrating mixture (a combination of nitric and sulfuric acid) is expected to yield the desired product.^{[4][5][6][7][8]} The steric hindrance from the flanking methyl groups should direct the incoming nitro group to the only available position, para to the bromine.



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Caption: Proposed two-step synthesis of **3-Bromo-6-nitrodurene**.

Detailed Experimental Protocol: Synthesis

Part A: Synthesis of 1-Bromo-2,3,5,6-tetramethylbenzene (Bromodurene)

- **Rationale:** Direct bromination of durene is a standard electrophilic aromatic substitution. While various methods exist, using Br₂ with a Lewis acid catalyst like FeBr₃ is a classic approach. An alternative involves N-Bromosuccinimide (NBS) for a milder reaction.
- **Setup:** To a flame-dried 250 mL round-bottom flask equipped with a magnetic stir bar and a dropping funnel, add durene (13.4 g, 100 mmol) and anhydrous dichloromethane (100 mL).
- **Catalyst Addition:** Add iron(III) bromide (0.5 g, 1.7 mmol) to the stirring solution.
- **Bromination:** Cool the mixture to 0 °C in an ice bath. Add a solution of bromine (16.0 g, 100 mmol) in 20 mL of dichloromethane dropwise over 30 minutes.
- **Reaction:** Allow the reaction to warm to room temperature and stir for 2 hours. Monitor the reaction by TLC (hexane).

- Workup: Quench the reaction by slowly adding 50 mL of a saturated aqueous solution of sodium thiosulfate. Transfer the mixture to a separatory funnel, wash with water (2 x 50 mL) and brine (1 x 50 mL).
- Purification: Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure. Recrystallize the crude solid from ethanol to afford bromodurene as a white crystalline solid.^[1]

Part B: Synthesis of **3-Bromo-6-nitrodurene**

- Rationale: The nitration of the activated bromodurene ring requires careful temperature control to prevent side reactions.^{[9][10]} The use of a standard nitrating mixture at low temperatures is crucial.^{[5][8]}
- Setup: In a 250 mL three-necked flask equipped with a magnetic stir bar, a thermometer, and a dropping funnel, add concentrated sulfuric acid (50 mL). Cool the acid to 0 °C in an ice-salt bath.
- Nitrating Mixture: Slowly add fuming nitric acid (6.0 mL, ~140 mmol) to the sulfuric acid while maintaining the temperature below 10 °C.
- Substrate Addition: In a separate flask, dissolve bromodurene (10.65 g, 50 mmol) in 50 mL of concentrated sulfuric acid.
- Nitration: Add the bromodurene solution dropwise to the cold nitrating mixture over 1 hour, ensuring the internal temperature does not exceed 10 °C.
- Reaction: After the addition is complete, stir the mixture at 0-5 °C for an additional 2 hours.
- Workup: Carefully pour the reaction mixture onto 500 g of crushed ice with vigorous stirring.
- Isolation: Collect the precipitated yellow solid by vacuum filtration and wash thoroughly with cold water until the filtrate is neutral.
- Purification: Recrystallize the crude product from a mixture of ethanol and water to yield pure **3-Bromo-6-nitrodurene**.

Core Reactivity Studies

Nucleophilic Aromatic Substitution (SNAr)

Theoretical Basis: The presence of a strongly electron-withdrawing nitro group ortho and para to the bromine atom significantly activates the aryl halide towards nucleophilic attack. Despite the steric hindrance from the adjacent methyl groups, the electronic activation is expected to facilitate SNAr reactions. However, the steric crowding will likely necessitate more forcing conditions (higher temperatures, stronger nucleophiles, or polar aprotic solvents) compared to less hindered systems.

Caption: Generalized mechanism for SNAr on **3-Bromo-6-nitrodurene**.

Proposed Study: Reaction with sodium methoxide in methanol/DMF.

Parameter	Condition	Rationale
Nucleophile	Sodium Methoxide (NaOMe)	A strong, relatively small nucleophile.
Solvent	DMF or DMSO	High-boiling polar aprotic solvent to facilitate the reaction.
Temperature	80 - 120 °C	Elevated temperatures are likely required to overcome steric hindrance.
Monitoring	TLC, GC-MS	To track the disappearance of starting material and formation of product.

Protocol: Synthesis of 1-methoxy-4-nitro-2,3,5,6-tetramethylbenzene

- Setup: To a 50 mL round-bottom flask, add **3-Bromo-6-nitrodurene** (2.58 g, 10 mmol) and anhydrous DMF (20 mL).
- Reagent Addition: Add sodium methoxide (0.81 g, 15 mmol) to the solution.

- Reaction: Heat the mixture to 100 °C under a nitrogen atmosphere and stir for 12-24 hours.
- Monitoring: Follow the reaction progress by taking aliquots and analyzing via TLC or GC-MS.
- Workup: After cooling, pour the reaction mixture into 100 mL of cold water and extract with ethyl acetate (3 x 30 mL).
- Purification: Combine the organic layers, wash with brine, dry over Na₂SO₄, and concentrate. Purify the residue by column chromatography (silica gel, hexane/ethyl acetate gradient).

Chemoselective Reduction of the Nitro Group

Theoretical Basis: The reduction of a nitro group on an aromatic ring bearing a halogen presents a chemoselectivity challenge. Many common reduction methods, such as catalytic hydrogenation with Pd/C, can lead to competitive hydrodehalogenation.^[11] Therefore, milder and more selective reagents are required. Reagents like tin(II) chloride (SnCl₂) in acidic media or iron powder in acetic acid or ammonium chloride are well-established for selectively reducing nitro groups while preserving aryl halides.^[12]

Proposed Study: Reduction using iron powder and ammonium chloride.

Parameter	Condition	Rationale
Reducing Agent	Fe powder / NH ₄ Cl	A classic, mild, and highly chemoselective system for nitro group reduction. ^[12]
Solvent	Ethanol/Water	A protic solvent system that is effective and environmentally benign.
Temperature	Reflux (approx. 80-90 °C)	Standard condition to ensure a reasonable reaction rate.
Monitoring	TLC	The product aniline will have a significantly different R _f value.

Protocol: Synthesis of 4-Bromo-3-aminodurene

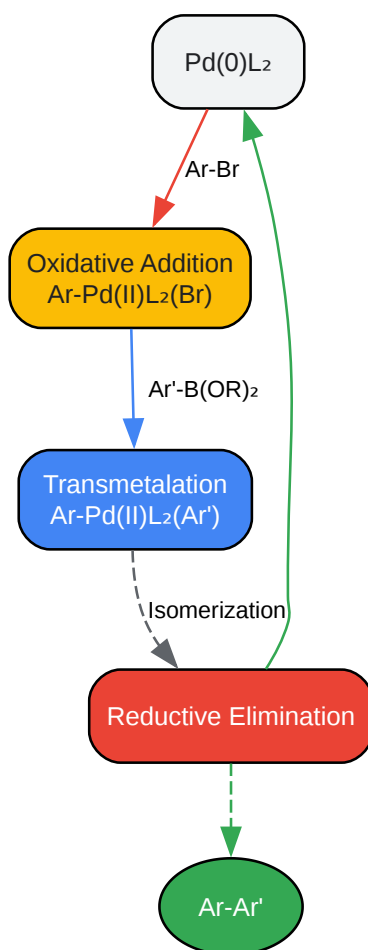
- Setup: In a 250 mL round-bottom flask, create a suspension of **3-Bromo-6-nitrodurene** (2.58 g, 10 mmol) and iron powder (2.80 g, 50 mmol) in a mixture of ethanol (50 mL) and water (10 mL).
- Initiation: Add a solution of ammonium chloride (2.67 g, 50 mmol) in water (15 mL) to the suspension.
- Reaction: Heat the mixture to reflux with vigorous stirring for 3-5 hours.
- Monitoring: Monitor the reaction by TLC until the starting material is consumed.
- Workup: Cool the reaction to room temperature and filter the hot solution through a pad of Celite to remove the iron salts. Wash the Celite pad with hot ethanol.
- Isolation: Concentrate the filtrate under reduced pressure. Add 50 mL of water and basify with a 2M NaOH solution to pH ~10.
- Purification: Extract the aqueous layer with ethyl acetate (3 x 40 mL). Combine the organic layers, wash with brine, dry over Na₂SO₄, and concentrate to yield the crude aniline, which can be further purified by chromatography or recrystallization.

Metal-Catalyzed Cross-Coupling Reactions

The carbon-bromine bond is an excellent handle for forming new carbon-carbon or carbon-heteroatom bonds via transition-metal catalysis. The significant steric hindrance is the primary challenge to overcome. This often requires the use of specialized, bulky phosphine ligands that promote the reductive elimination step and stabilize the active catalytic species.^{[13][14][15]}

3.3.1. Suzuki-Miyaura Coupling

Theoretical Basis: The Suzuki-Miyaura coupling is a robust method for forming C(sp²)-C(sp²) bonds.^[16] For sterically hindered substrates like **3-Bromo-6-nitrodurene**, a catalyst system with a bulky, electron-rich phosphine ligand (e.g., SPhos, XPhos) or an N-heterocyclic carbene (NHC) ligand is often necessary to achieve good yields.^{[13][17]} The electron-withdrawing nitro group can sometimes complicate the catalytic cycle but is generally tolerated.



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Sources

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